

# "Phytex": A Term with Multiple Identities in Science and Commerce

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phytex*

Cat. No.: *B1199765*

[Get Quote](#)

An in-depth investigation into the term "**Phytex**" reveals that it does not refer to a single, well-characterized chemical compound. Instead, the name is associated with a variety of products and company names across different industries, making it impossible to provide a singular technical guide on its natural sources and abundance as a specific molecule.

The search for "**Phytex**" in scientific and commercial databases has identified several distinct entities:

- A Manufacturer of Active Pharmaceutical Ingredients: **Phytex** Australia is a company that specializes in the extraction and isolation of active pharmaceutical ingredients (APIs) from natural sources, particularly alkaloids.[1][2] They have a history of working with Australian-sourced raw materials to produce high-quality APIs for the global pharmaceutical industry.[1][3]
- An Animal Feed Supplement: In the agricultural sector, **Phytex**<sup>TM</sup> is the brand name for a blend of enzymes, live active yeasts, and oregano essential oil.[4] This product is designed to improve feed utilization and support optimal performance in poultry and ruminants.[4] Another company, **Phytex**, LLC, produced phytase enzymes for an animal feed product called OptiPhos before being acquired by Huvepharma in 2013.[5]
- A Topical Antifungal Treatment: "**Phytex** Paint Cutaneous Solution" is a product for treating fungal infections of the skin and nails. Its active ingredients include boric acid and salicylic acid.[6]

- A Physical Therapy Service: "**PhyTEx**" is the trademarked name for a physical therapy and sports medicine clinic.<sup>[7][8][9]</sup>
- A Fertilizer Product: For horticultural use, "**Phytex** 1-9-8" is a custom-blended fertilizer specifically formulated for cacti and succulents.<sup>[10]</sup>
- A Substance in Chemical Databases: A search in the PubChem database, a repository of chemical information, does yield an entry for a substance named "**Phytex**" with the chemical formula C<sub>7</sub>H<sub>5</sub>BO<sub>6</sub>.<sup>[11]</sup> However, this entry lacks significant associated scientific literature, and there is no information available regarding its natural sources, abundance, or biological activity.
- A Natural Extract Supplier: **Phytexence** is a company that sources and supplies natural plant extracts for various applications.<sup>[12]</sup>

Given the diverse and unrelated applications of the term "**Phytex**," it is crucial for researchers, scientists, and drug development professionals to clarify which specific entity they are interested in. The absence of a well-documented, single natural compound under this name means that a comprehensive technical guide on its natural sources, abundance, and signaling pathways cannot be compiled.

It is possible that the user may have intended to inquire about a different, similarly named compound, such as phytate (phytic acid). Phytates are well-researched organophosphorus compounds found abundantly in plants, with a significant body of literature on their natural sources, health effects, and clinical trials.<sup>[13]</sup>

Without further clarification on the specific "**Phytex**" of interest, any attempt to create a detailed technical guide would be speculative and likely inaccurate.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [phytex.com.au](https://phytex.com.au) [[phytex.com.au](https://phytex.com.au)]
- 2. [phytex.com.au](https://phytex.com.au) [[phytex.com.au](https://phytex.com.au)]
- 3. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 4. [agranco.com](https://agranco.com) [[agranco.com](https://agranco.com)]
- 5. Phytex, LLC - Center For Technology Licensing [[ctl.cornell.edu](https://ctl.cornell.edu)]
- 6. Phytex Paint Cutaneous Solution 25ml - [ExpressChemist.co.uk](https://ExpressChemist.co.uk) [[expresschemist.co.uk](https://ExpressChemist.co.uk)]
- 7. [phytexrehab.com](https://phytexrehab.com) [[phytexrehab.com](https://phytexrehab.com)]
- 8. PhyTEEx : About Us - Our Company [[phytexrehab.com](https://phytexrehab.com)]
- 9. [phytexrehab.com](https://phytexrehab.com) [[phytexrehab.com](https://phytexrehab.com)]
- 10. [plantpharma.net](https://plantpharma.net) [[plantpharma.net](https://plantpharma.net)]
- 11. Phytex | C7H5BO6 | CID 192163 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 12. [phytexence.com](https://phytexence.com) [[phytexence.com](https://phytexence.com)]
- 13. Phytates as a natural source for health promotion: A critical evaluation of clinical trials - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. ["Phytex": A Term with Multiple Identities in Science and Commerce]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199765#natural-sources-and-abundance-of-phytex>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)